

Azidoethane: A Technical Guide on its Explosive and Toxicological Profile

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Compound of Interest

Compound Name: Azidoethane

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Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a license to handle, synthesize, or test **azidoethane**. The handling of **azidoethane** is extremely dangerous due to its explosive nature and potential toxicity, and should only be undertaken by trained professionals in appropriately equipped facilities with stringent safety protocols in place.

Introduction

Azidoethane ($\text{CH}_3\text{CH}_2\text{N}_3$), also known as ethyl azide, is a low molecular weight organic azide that presents significant hazards due to its high-energy nature. While its reactive properties make it a potential reagent in organic synthesis, particularly in click chemistry and the formation of nitrogen-containing heterocycles, its inherent instability and toxicity demand a thorough understanding of its hazardous properties. This technical guide provides a comprehensive overview of the available explosive and toxicological data for **azidoethane**, outlines relevant experimental protocols for its assessment, and furnishes a framework for the safe handling and evaluation of this and similar energetic materials.

Explosive Properties of Azidoethane

Azidoethane is a highly sensitive and powerful explosive. Its explosive nature is attributed to the high positive enthalpy of formation and the facile release of nitrogen gas upon decomposition. Small organic azides are known to be particularly unstable.

Summary of Explosive Data

While specific, experimentally determined quantitative data for **azidoethane**'s explosive properties are not readily available in publicly accessible literature, the following table outlines the key parameters used to characterize explosive materials. For context, comparative data for well-characterized explosives are provided where available. Researchers generating new data on **azidoethane** should aim to populate such a table.

Table 1: Explosive Properties of **Azidoethane** and Reference Compounds

Property	Azidoethane (C ₂ H ₅ N ₃)	RDX	HMX	Nitroglycerin
Detonation Velocity (m/s)	Data not available	8,750	9,100	7,700
Impact Sensitivity (J)	Data not available	7.4	7.4	0.2
Friction Sensitivity (N)	Data not available	120	120	< 0.1
Heat of Formation (kJ/mol)	+266.872[1]	+62.8	+74.9	-370.3
Heat of Explosion (kJ/kg)	Data not available	5,440	5,650	6,280
Decomposition Temperature (°C)	Decomposes measurably at 200°C[2]	~205	~280	Explodes at 218

Toxicological Profile of Azidoethane

The toxicological properties of **azidoethane** are not well-documented in public literature. However, based on the known toxicity of other organic and inorganic azides, it should be handled with extreme caution as a substance with high acute toxicity. It is qualitatively described as being irritating to the eyes, respiratory system, and skin[1].

Summary of Toxicological Data

The following tables provide a template for the key toxicological endpoints that must be evaluated for a comprehensive hazard assessment of **azidoethane**. Due to the lack of specific data for **azidoethane**, these tables remain to be populated by experimental studies.

Table 2: Acute Toxicity Data for **Azidoethane**

Endpoint	Route of Administration	Test Species	Value (e.g., mg/kg, ppm)	Classification
LD ₅₀	Oral	Rat	Data not available	-
LD ₅₀	Dermal	Rabbit	Data not available	-
LC ₅₀	Inhalation	Rat	Data not available	-

Table 3: Local Tolerance Testing for **Azidoethane**

Test	Test Species	Observation	Result	Classification
Skin Corrosion/Irritation	Rabbit	Erythema, edema	Data not available	-
Serious Eye Damage/Irritation	Rabbit	Corneal opacity, iritis, conjunctival redness/edema	Data not available	-

Table 4: Genotoxicity Data for **Azidoethane**

Assay	Test System	Metabolic Activation	Result
Ames Test (Bacterial Reverse Mutation)	S. typhimurium	With and without S9	Data not available

Experimental Protocols

Standardized protocols are essential for the safe and reliable determination of explosive and toxicological properties. The following sections detail the methodologies for key experiments.

Synthesis and Purification of Azidoethane

Caution: The synthesis of **azidoethane** should only be performed by experienced chemists in a controlled environment with appropriate safety measures, including a blast shield.

A common laboratory-scale synthesis involves the nucleophilic substitution of an ethyl halide with an azide salt.

- Reaction: Ethyl bromide or iodide is reacted with sodium azide in a suitable solvent (e.g., aqueous ethanol).
- Purification: Due to its volatility and explosive nature, distillation should be avoided. Purification is typically achieved by careful extraction and washing. The final product should be stored in a dilute solution and kept cold.

Explosive Properties Testing

The velocity at which a detonation wave propagates through an explosive is a key performance indicator.

- Methodology: The detonation velocity of liquid explosives can be measured using a variety of techniques, including the use of ionization probes or optical methods placed at known distances along a column of the explosive. High-speed photography can also be employed to visualize the detonation front. For a liquid sample, it is contained within a tube of a specific diameter.

This test determines the sensitivity of an explosive to initiation by impact.

- Apparatus: A drop-hammer apparatus, such as the Bruceton or Rotter type, is used.
- Procedure: A small, measured amount of the liquid **azidoethane** is placed on an anvil. A specified weight is dropped from varying heights onto a striker in contact with the sample. The height at which there is a 50% probability of initiation (h_{50}) is determined statistically.

This test assesses the sensitivity of an explosive to initiation by friction.

- Apparatus: A BAM (Bundesanstalt für Materialforschung und -prüfung) or similar friction apparatus is used.
- Procedure: A small sample of the liquid is applied to a porcelain plate. A weighted porcelain pin is then drawn across the sample at a controlled speed. The load on the pin is varied to determine the point at which initiation occurs in a certain percentage of trials.

Toxicological Testing

All toxicological testing must be conducted in accordance with internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

This method is used to determine the LD₅₀ of a substance.

- Test Species: Typically rats.
- Procedure: A single dose of **azidoethane** is administered by oral gavage to a small group of animals. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The dose for the next group of animals is adjusted based on the outcome of the previous group. This stepwise procedure allows for the estimation of the LD₅₀ with a reduced number of animals.

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Test Species: Typically albino rabbits.

- Procedure: A small amount of **azidoethane** is applied to a shaved patch of skin and covered with a gauze patch for a specified duration (e.g., 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at various time points after patch removal.

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test Species: Typically albino rabbits.
- Procedure: A small, measured amount of **azidoethane** is instilled into the conjunctival sac of one eye of the test animal. The eye is then examined for signs of corneal opacity, iritis, and conjunctival redness and edema at specific intervals.

This in vitro test is used to assess the mutagenic potential of a substance.

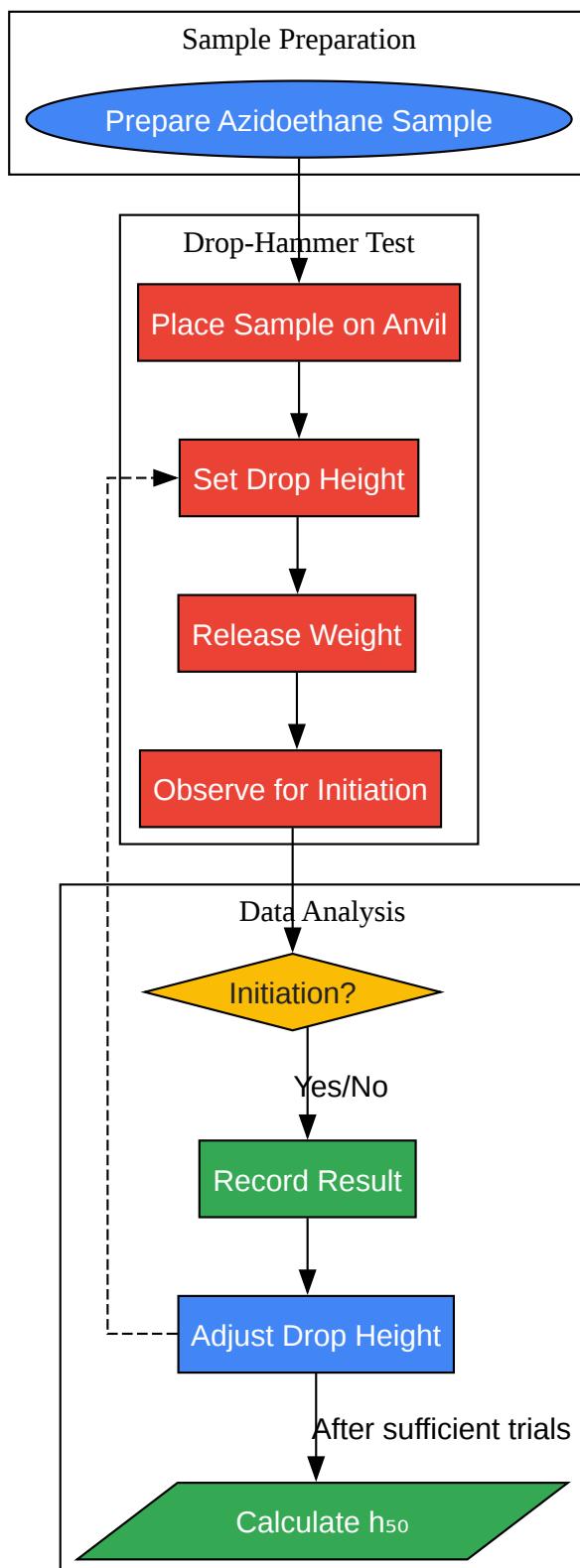
- Test System: Histidine-requiring strains of *Salmonella typhimurium*.
- Procedure: The bacterial strains are exposed to various concentrations of **azidoethane**, both with and without an exogenous metabolic activation system (S9 mix). The number of revertant colonies (bacteria that have regained the ability to synthesize histidine) is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic potential. For a volatile compound like **azidoethane**, a desiccator or sealed-plate method is necessary to ensure adequate exposure of the bacteria to the test substance.

Signaling Pathways and Metabolism

There is currently no publicly available information on the specific metabolic pathways of **azidoethane** in biological systems or its interaction with cellular signaling pathways. Research in this area would be crucial for a complete toxicological assessment. Such studies would likely involve in vivo animal models to identify metabolites in urine and feces, as well as in vitro studies using liver microsomes to investigate the enzymes involved in its metabolism.

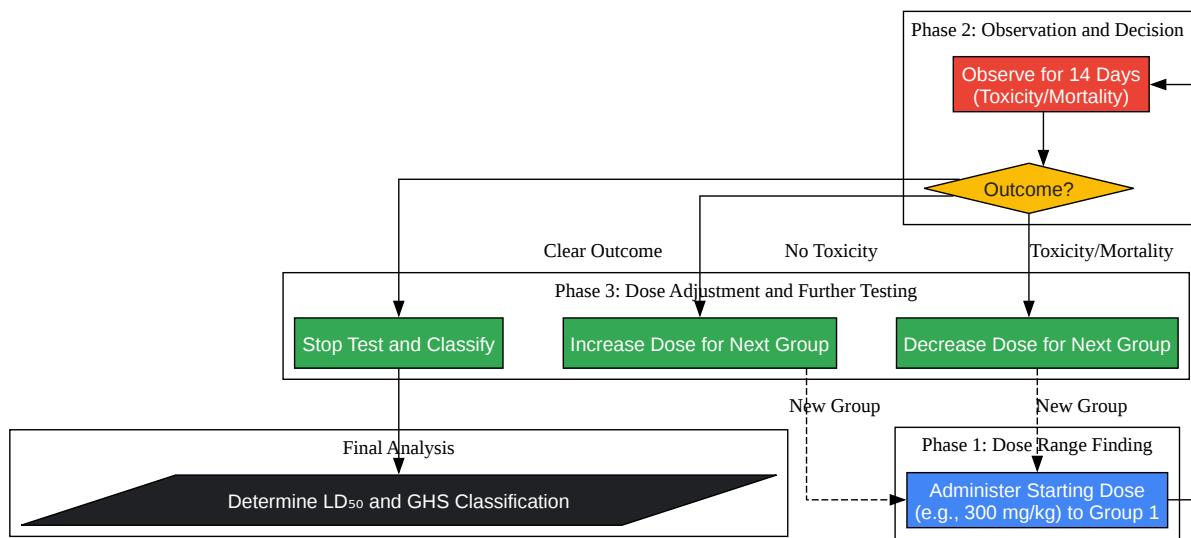
Visualizations

Experimental Workflow for Impact Sensitivity Testing

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Caption: Workflow for determining the impact sensitivity of **azidoethane**.

Logical Flow for Acute Oral Toxicity Assessment



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Caption: Decision process for acute oral toxicity testing via OECD 423.

Conclusion

Azidoethane is a hazardous material with significant explosive and potential toxicological risks. The lack of comprehensive, publicly available quantitative data underscores the need for careful, systematic evaluation by any organization intending to handle or synthesize this compound. The experimental protocols and data frameworks provided in this guide are intended to support researchers in generating the necessary data to perform a thorough risk assessment and to ensure the implementation of appropriate safety measures. It is imperative

that the handling of **azidoethane** be restricted to facilities and personnel that can adequately manage its extreme hazards.

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References

- 1. Ethyl azide - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
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